

Essential Safety and Logistical Information for Handling Gadobutrol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gadobutrol

Cat. No.: B1674391

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This guide provides immediate, procedural, and step-by-step guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Gadobutrol**. The information is compiled to ensure laboratory safety and build trust by providing value beyond the product itself.

Personal Protective Equipment (PPE)

When handling **Gadobutrol**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The required PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or safety glasses with side shields to protect against splashes.[1] Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are recommended.[2]
- **Hand Protection:** Chemically resistant, impervious gloves must be worn.[1][2] Always inspect gloves before use and wash and dry hands after handling.[2]
- **Skin and Body Protection:** Wear suitable protective clothing to prevent skin contact.[1][2] An impervious lab coat or gown is recommended.[3]
- **Respiratory Protection:** If exposure limits are exceeded or if irritation is experienced, approved respiratory protection should be worn.[1][2] In case of dust or aerosol formation, use a suitable respirator.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **Gadobutrol**.

Parameter	Value	Source
Storage Temperature	25 °C (77 °F); excursions permitted to 15 to 30 °C (59 to 86 °F)	[1]
pH	6.6 – 8.0	[1]
Density	1.305 g/cm ³	[1]
Solubility	Soluble in water	[1]

Operational Plan for Handling

Follow these procedural steps for the safe handling of **Gadobutrol** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area.[2]
- Ensure that a suitable eye/body wash station and safety shower are readily available in the vicinity of potential exposure.[1]
- Use a laboratory fume hood or other appropriate forms of local exhaust ventilation, especially when there is a risk of aerosol formation.[4]

2. Safe Handling Practices:

- Avoid contact with eyes, skin, and clothing.[1][2][3]
- Avoid breathing vapors, mist, or spray.[1]
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[1]

- Do not eat, drink, or smoke in areas where **Gadobutrol** is handled.[5]

3. Storage:

- Keep the container tightly closed when not in use.[1]
- Store in a dry, cool, and well-ventilated place.[1][2]
- Protect from direct sunlight and do not freeze.[1][5]
- Store away from incompatible materials such as strong acids, strong bases, and strong oxidizers.[1]

Disposal Plan

Proper disposal of **Gadobutrol** and its waste is critical to prevent environmental contamination.

1. Waste Product Disposal:

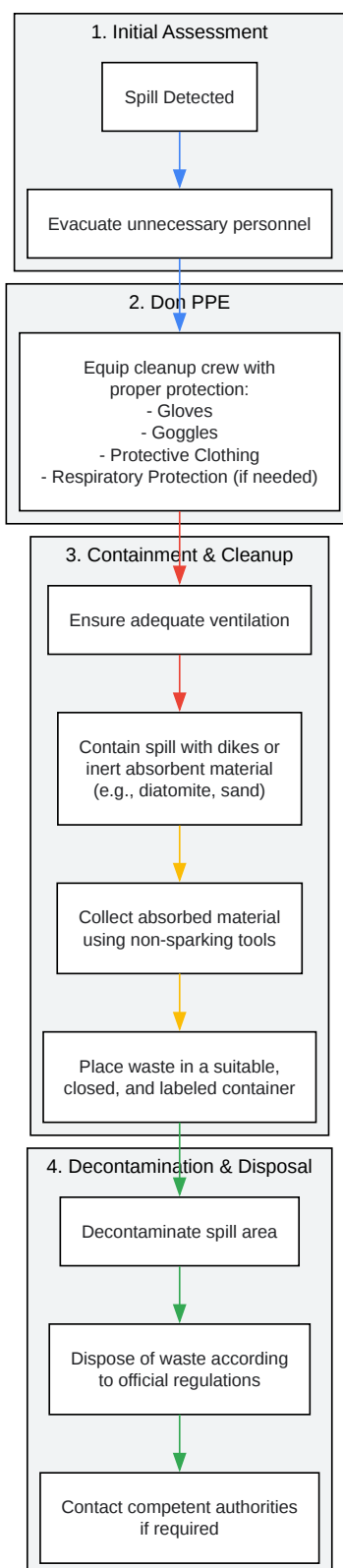
- Disposal must be done according to official national and local regulations.[1]
- Incineration is the preferred method for the disposal of waste product.[1]
- Do not dispose of waste into the sewer system or drains.[1]
- Dispose of contents and container to an approved waste disposal plant.[6]

2. Contaminated Material Disposal:

- Contaminated sharps should be handled with care and discarded immediately in closable, puncture-resistant, and leak-proof containers that are appropriately labeled.[1]
- Absorbent material used for cleaning spills should be placed in a suitable, closed container for disposal.[2][5]

Emergency Procedures: Spill Response Workflow

The following diagram outlines the logical workflow for responding to a **Gadobutrol** spill.



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Caption: Workflow for a safe and effective response to a **Gadobutrol** spill.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Gadobutrol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1674391#personal-protective-equipment-for-handling-gadobutrol>]

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